

Proper Disposal of 4-Isopropenylphenol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Isopropenylphenol

CAS No.: 64054-77-9

Cat. No.: B7838621

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **4-Isopropenylphenol** (CAS No. 4286-23-1), ensuring compliance with safety protocols and regulatory requirements.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **4-Isopropenylphenol** with appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles, and a lab coat. All handling of this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

Step-by-Step Disposal Protocol

The disposal of **4-Isopropenylphenol** must be managed in a way that prevents its release into the environment. Do not discharge into sewers or waterways.

- Waste Identification and Classification:

- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[1] Consult local, regional, and national hazardous waste regulations for complete and accurate classification.[1] While some sources indicate **4-Isopropenylphenol** is not regulated for transport of dangerous goods, it is crucial to verify this against your institution's and local authorities' guidelines.
- Waste Collection and Storage:
 - Solid Waste: Collect dry **4-Isopropenylphenol** waste in a suitable, clearly labeled, and sealed container to prevent dust formation.
 - Contaminated Materials: Any materials contaminated with **4-Isopropenylphenol**, such as paper towels, gloves, or pipette tips, should be collected in a designated, sealed container.
 - Liquid Waste: For solutions containing **4-Isopropenylphenol**, use a labeled, leak-proof container.
 - Store all waste containers in a cool, dry, and well-ventilated area, away from incompatible materials. Keep containers securely sealed when not in use.
- Disposal Route:
 - The primary recommended disposal method is through an approved hazardous waste disposal facility. Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Recycling or reclamation may be an option; consult the manufacturer or a certified waste disposal service for possibilities.
 - If permitted by local regulations and after consulting with the State Land Waste Management Authority, disposal in an authorized landfill may be an option for the residue.
 - Never mix **4-Isopropenylphenol** waste with other waste streams unless explicitly instructed to do so by your EHS office or a qualified chemist.
- Decontamination of Empty Containers:

- Containers that held **4-Isopropenylphenol** should be handled as hazardous waste unless they are properly decontaminated.
- If a container cannot be thoroughly cleaned to ensure no residue remains, it should be treated as hazardous waste. Puncture the container to prevent reuse and dispose of it through the approved hazardous waste stream.

Spill and Emergency Procedures

In the event of a spill:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation and remove all sources of ignition.
- Wearing appropriate PPE, contain the spill.
- For dry spills: Use dry clean-up procedures to avoid generating dust. Carefully sweep or vacuum the material and place it in a labeled container for disposal.
- For wet spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Wash the spill area thoroughly with soap and water, and collect the cleaning materials for disposal as hazardous waste. Prevent runoff from entering drains.
- If drains or waterways become contaminated, notify emergency services immediately.

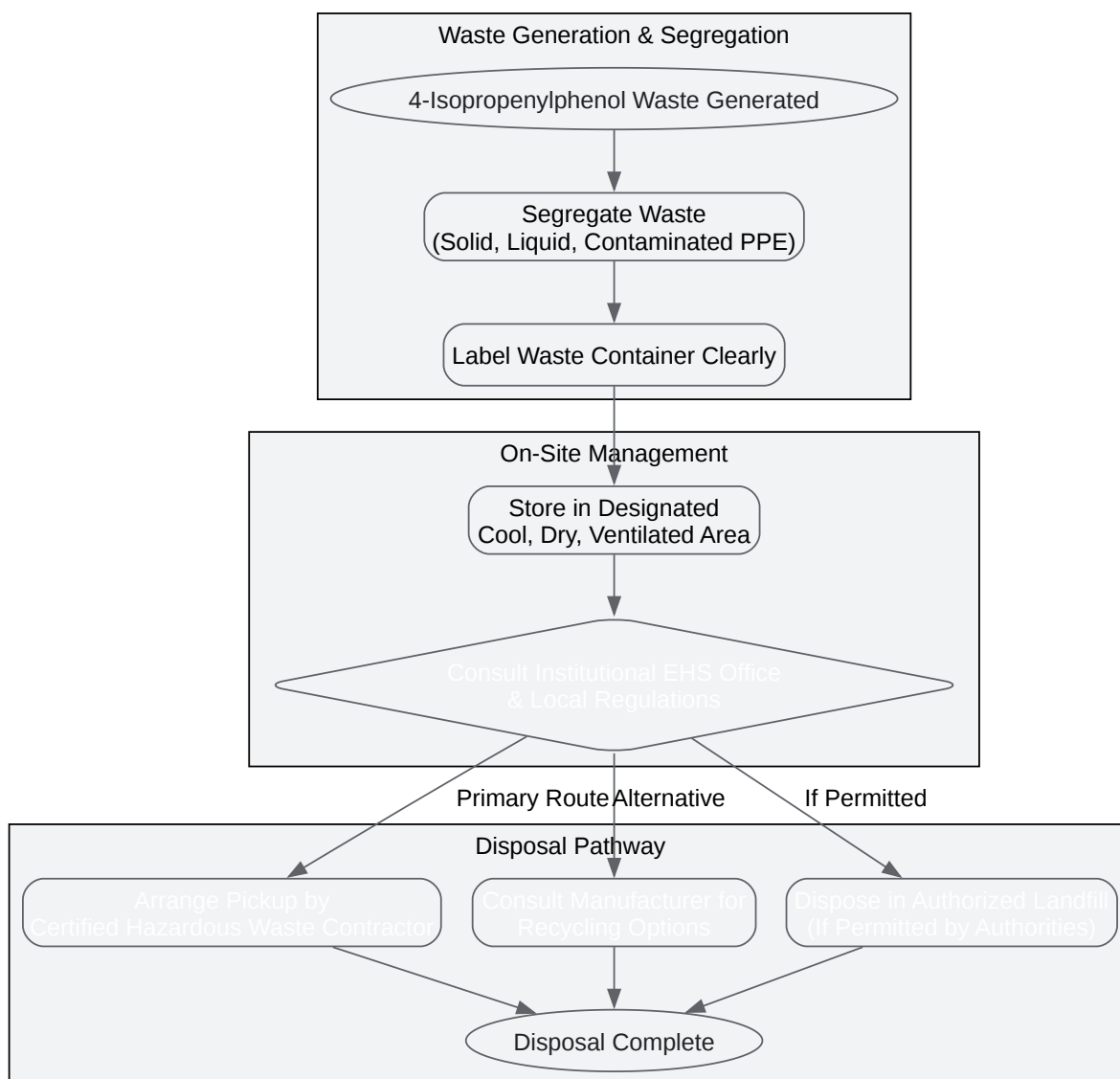
Quantitative Data and Hazard Information

The following table summarizes key data for **4-Isopropenylphenol**.

Property	Value
CAS Number	4286-23-1
Molecular Formula	C ₉ H ₁₀ O
Melting Point	83-85 °C
Boiling Point	218 °C at 760 mmHg
GHS Pictograms	GHS07 (Exclamation mark), GHS08 (Health hazard)[2]
GHS Signal Word	Warning[2]
GHS Hazard Statements	H302 (Harmful if swallowed), H371 (May cause damage to organs)[2]
Transport Information	Not regulated for transport of dangerous goods (Land and Air - ADR/ICAO-IATA)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-Isopropenylphenol** waste.



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Caption: Workflow for the proper disposal of **4-Isopropenylphenol**.

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References

- [1. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [2. 4-Isopropenylphenol - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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